Definitive Structural Confirmation of 5-Hydroxycyclooctanone: X-Ray Crystallography vs. Orthogonal Methods

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Compound of Interest	
Compound Name:	*5-Hydroxycyclooctanone*
CAS No.:	*61755-97-3*
Cat. No.:	*B1606702*

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Executive Summary: The Medium-Ring Challenge

Confirming the structure of **5-hydroxycyclooctanone** (5-HCO) presents a classic problem in stereochemical analysis: the "Medium-Ring Effect." Unlike rigid small rings (cyclopropane) or stable chair-form cyclohexanes, cyclooctane derivatives exist in a flux of conformations (boat-chair, crown, boat-boat).

For 5-HCO, the critical structural question is not just connectivity, but the transannular interaction between the C1-carbonyl and the C5-hydroxyl group. This guide compares the definitive nature of Single Crystal X-Ray Diffraction (SC-XRD) against solution-state NMR and DFT modeling, establishing why SC-XRD remains the requisite "gold standard" for absolute configuration and conformational locking.

Comparative Analysis: X-Ray vs. NMR vs. DFT

The following table summarizes the capabilities of the three primary structural confirmation tools for medium-ring ketones.

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Feature	X-Ray Crystallography (SC-XRD)	Solution State NMR (1H/13C/NOESY)	**DFT Modeling (B3LYP/6-31G)***
Primary Output	Absolute 3D atomic coordinates (x, y, z)	Chemical shifts ( ) & coupling constants ( )	Energy minima & theoretical geometry
Conformational State	Static/Frozen: Captures a single, low-energy conformer (usually Boat-Chair).	Dynamic/Averaged: Signals blur due to rapid ring inversion at RT.	Hypothetical: Predicts gas-phase or implicit solvent states.
Transannular Insight	Direct Measurement: Exact C1···O5 distance (Å).[1]	Indirect Evidence: Through-space NOE correlations; solvent dependent.	Predicted: Highly dependent on basis set and dispersion corrections.
Sample Requirement	Single Crystal (Solid). Often requires derivatization.	Solubilized compound (Liquid/Solid).[2]	Computational resources only.
Certainty Level	Definitive (99.9%)	Inferential (85-90%)	Supportive (Variable)

Expert Insight: Why NMR is Insufficient

While NMR is faster, 5-HCO undergoes a degenerate transannular 1,5-hydride shift in solution [1]. This rapid equilibrium averages the signals of the methylene protons, often making the ring appear more symmetric than it actually is. Only SC-XRD locks the molecule into a specific lattice position, halting this shift and revealing the true geometry of the ground state.

Experimental Protocol: The "Derivatization-Diffraction" Workflow

Since **5-hydroxycyclooctanone** is often an oil or low-melting solid, direct crystallization is difficult. The following protocol utilizes a crystalline sponge or derivatization strategy to ensure

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high-quality diffraction data.

Phase 1: Derivatization (The "Heavy Atom" Anchor)

Goal: Increase melting point and introduce a heavy atom for anomalous scattering (absolute configuration).

- Reagent: 3,5-Dinitrobenzoyl chloride or p-Bromobenzoyl chloride.
- Reaction: React 5-HCO (1 eq) with acyl chloride (1.1 eq) and Pyridine (1.5 eq) in DCM at 0°C.
- Outcome: Formation of 5-oxo-cyclooctyl-3,5-dinitrobenzoate. This ester crystallizes readily.

Phase 2: Crystallization[3]

- Method: Slow Evaporation.
- Solvent System: Hexane/Ethyl Acetate (3:1).
- Conditions: 4°C (refrigerator) to minimize thermal motion.
- Target: Colorless prisms, dimensions > 0.1 x 0.1 x 0.1 mm.

Phase 3: Data Collection (SC-XRD)

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo or Cu source).
- Temperature:100 K (Cryostream).Crucial: Cooling prevents the "rattling" of the flexible cyclooctane ring, reducing thermal ellipsoids.
- Resolution: 0.75 Å or better.

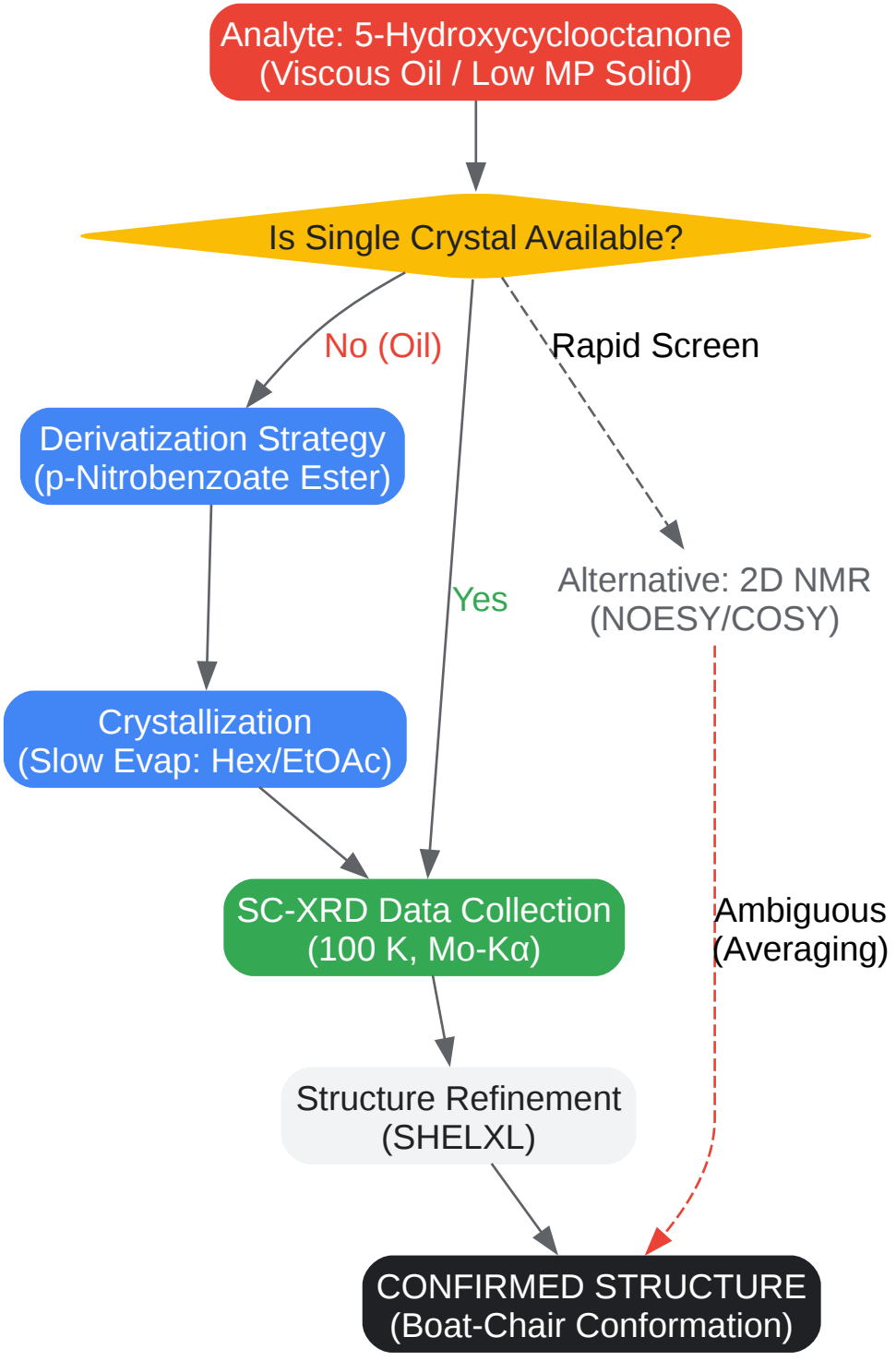
Phase 4: Structural Refinement

- Software: SHELXL / OLEX2.
- Validation: Check for disorder in the C3-C4 and C7-C8 regions (common in boat-chair conformations).

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Visualization: The Structural Confirmation Workflow

The following diagram illustrates the decision matrix and workflow for solving the 5-HCO structure.



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Caption: Workflow for converting the conformationally flexible 5-HCO oil into a rigid crystalline derivative for definitive X-ray analysis.

Key Structural Parameters & Data Interpretation[3][4][5][6][7][8][9][10][11][12]

When analyzing the X-ray data for 5-HCO (or its derivative), specific geometric parameters confirm the Boat-Chair (BC) conformation, which is the global minimum for cyclooctanone derivatives [2].

Critical Geometric Markers

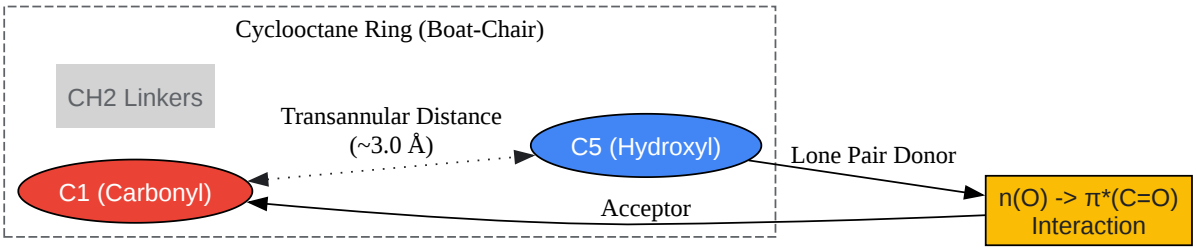
Parameter	Expected Value (Boat-Chair)	Significance
Ring Conformation	Boat-Chair (BC)	Minimizes Pitzer strain (torsional) and transannular repulsion.
C1···C5 Distance	2.9 – 3.2 Å	Indicates proximity for transannular interaction (O···C=O).
C=O Bond Length	1.21 Å	Standard carbonyl.
C1-C2-C3 Angle	~117°	Widening relieves ring strain.
Transannular Contact	O(hydroxyl) ··· C(carbonyl)	Look for distances < sum of van der Waals radii (< 3.22 Å) indicating incipient hemiacetal formation.

The Transannular Interaction Pathway

In 5-HCO, the oxygen lone pair on C5 can donate electron density into the

orbital of the C1 carbonyl. This is the precursor to the transannular hemiacetal.

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Caption: Visualization of the n(O) to π(CO) transannular interaction characteristic of **5-hydroxycyclooctanone**.*

References

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